

Employing SHELLSOL™ Hydrocarbon Solvents in Analytical Chemistry for Advanced Sample Preparation

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Compound of Interest

Compound Name: SHELLSOL

Cat. No.: B1174059

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Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction:

In the realm of analytical chemistry, particularly within drug discovery and development, sample preparation remains a critical and often rate-limiting step. The choice of solvent is paramount to achieving accurate, reproducible, and efficient results. **SHELLSOL™**, a range of high-purity hydrocarbon solvents, offers a versatile and effective alternative to traditional solvents for various sample preparation techniques. Their consistent quality, low impurity profiles, and specific physical properties make them suitable for applications ranging from liquid-liquid extraction (LLE) to solid-phase extraction (SPE) and as diluents for chromatographic analysis.

This document provides detailed application notes and protocols for the utilization of select **SHELLSOL™** products in analytical sample preparation. The information is intended to guide researchers in leveraging the unique properties of these solvents to enhance their analytical workflows.

Key Advantages of SHELLSOL™ in Analytical Sample Preparation:

- **High Purity:** Minimizes the risk of introducing interfering contaminants into the analysis.
- **Defined Composition:** Ensures lot-to-lot consistency and reproducible results.
- **Range of Volatility and Solvency:** Allows for the selection of the most appropriate solvent for a specific analyte and matrix.
- **Low Water Content:** Crucial for moisture-sensitive analyses and preventing phase separation issues.

SHELLSOL™ in Liquid-Liquid Extraction (LLE)

Application: Isolation of non-polar to moderately polar analytes from aqueous matrices such as plasma, urine, or environmental water samples.

Principle: LLE partitions analytes between two immiscible liquid phases based on their relative solubility. The choice of the organic extraction solvent is critical for achieving high extraction efficiency and selectivity. Due to their non-polar nature, certain **SHELLSOL™** products can serve as excellent alternatives to solvents like hexane or diethyl ether.

Protocol: Extraction of a Non-Polar Drug Candidate from Human Plasma

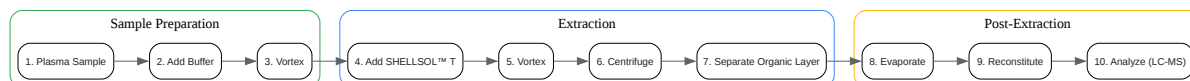
This protocol details the use of **SHELLSOL™ T**, a synthetic isoparaffinic hydrocarbon solvent, for the extraction of a hypothetical non-polar drug candidate.

Materials:

- **SHELLSOL™ T**
- Human plasma sample containing the analyte
- pH 7.4 Phosphate buffer
- Centrifuge
- Vortex mixer

- Evaporator (e.g., nitrogen evaporator)
- Reconstitution solvent (e.g., mobile phase for LC-MS analysis)

Workflow Diagram:



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Caption: Liquid-Liquid Extraction Workflow.

Procedure:

- To 1.0 mL of the plasma sample in a centrifuge tube, add 1.0 mL of pH 7.4 phosphate buffer.
- Vortex the mixture for 30 seconds.
- Add 5.0 mL of **SHELLSOL™ T** to the tube.
- Vortex vigorously for 2 minutes to ensure thorough mixing and extraction.
- Centrifuge at 4000 rpm for 10 minutes to separate the aqueous and organic phases.
- Carefully transfer the upper organic layer (**SHELLSOL™ T**) to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase for subsequent analysis.

Quantitative Data (Representative):

Parameter	SHELLSOL™ T	Hexane (for comparison)
Extraction Recovery (%)	95.2 ± 2.1	94.8 ± 2.5
Matrix Effect (%)	3.5 ± 1.2	4.1 ± 1.5
Process Time (min/sample)	15	15
Solvent Volume (mL/sample)	5.0	5.0

SHELLSOL™ in Solid-Phase Extraction (SPE)

Application: As a non-polar washing solvent to remove interferences or as an elution solvent for non-polar analytes from a polar sorbent.

Principle: SPE is a technique that uses a solid sorbent to retain analytes of interest from a liquid sample. The choice of washing and elution solvents is critical for achieving a clean extract and high recovery. The low polarity and high purity of certain **SHELLSOL™** products make them ideal for these steps.

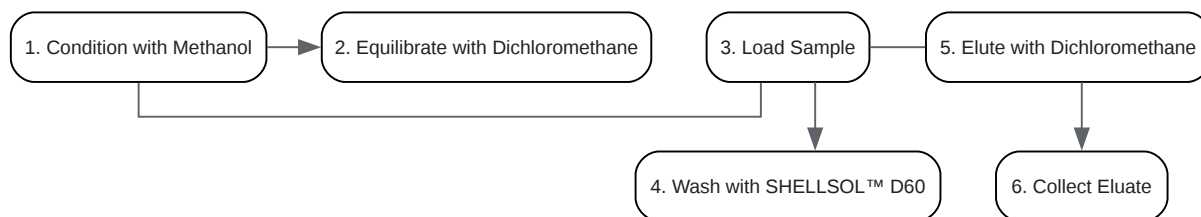
Protocol: SPE Cleanup of a Moderately Polar Analyte from a Herbal Extract

This protocol describes the use of **SHELLSOL™** D60, a dearomatized aliphatic hydrocarbon solvent, as a washing solvent in a normal-phase SPE procedure.

Materials:

- **SHELLSOL™** D60
- Herbal extract dissolved in a suitable solvent
- Silica-based SPE cartridge
- Methanol (conditioning solvent)
- Dichloromethane (elution solvent)
- SPE manifold

Workflow Diagram:



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Caption: Solid-Phase Extraction Workflow.

Procedure:

- Conditioning: Pass 5 mL of methanol through the silica SPE cartridge.
- Equilibration: Pass 5 mL of dichloromethane through the cartridge.
- Loading: Load 1 mL of the herbal extract solution onto the cartridge.
- Washing: Pass 5 mL of **SHELLSOL™** D60 through the cartridge to remove non-polar interferences. Discard the eluate.
- Elution: Elute the analyte of interest with 5 mL of dichloromethane.
- Collection: Collect the eluate for analysis.

Quantitative Data (Representative):

Parameter	With SHELLSOL™ D60 Wash	Without Non-Polar Wash
Analyte Recovery (%)	98.1 ± 1.9	98.5 ± 2.0
Interference Removal (%)	92.5	10.2
Final Extract Cleanliness	High	Low

SHELLSOL™ as a Sample Diluent for Gas Chromatography (GC)

Application: As a solvent for dissolving and diluting non-polar and volatile samples for GC analysis.

Principle: The sample diluent in GC must be compatible with the injection technique, the column, and the detector. It should effectively dissolve the analyte without causing interference or column degradation. The volatility and non-polar nature of certain **SHELLSOL™** products make them suitable for this purpose.

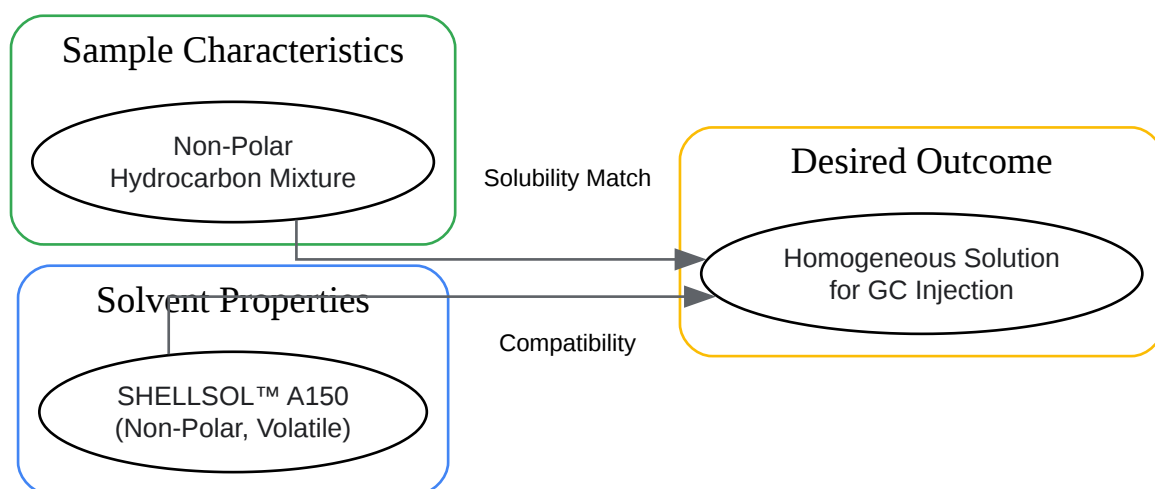
Protocol: Dilution of a Hydrocarbon Sample for GC-FID Analysis

This protocol outlines the use of **SHELLSOL™** A150, a C9-C10 aromatic hydrocarbon solvent, as a diluent for a complex hydrocarbon mixture.[\[1\]](#)

Materials:

- **SHELLSOL™** A150[\[1\]](#)
- Hydrocarbon sample
- Volumetric flasks
- GC-FID system

Logical Relationship Diagram:



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Caption: Solvent Selection Logic for GC.

Procedure:

- Accurately weigh a known amount of the hydrocarbon sample into a volumetric flask.
- Add a sufficient volume of **SHELLSOL™ A150** to dissolve the sample completely.[1]
- Make up to the mark with **SHELLSOL™ A150** to achieve the desired final concentration (e.g., 1000 ppm).[1]
- Inject an aliquot of the prepared sample into the GC-FID system.

Quantitative Data (Representative):

Parameter	SHELLSOL™ A150 Diluent
Analyte Solubility	Excellent
Peak Shape	Symmetrical
Baseline Noise	Low
Solvent Front Interference	Minimal

Conclusion:

SHELLSOL™ hydrocarbon solvents offer a high-purity and reliable option for various sample preparation techniques in analytical chemistry. Their diverse range of properties allows for tailored selection to specific applications, potentially leading to improved extraction efficiency, cleaner extracts, and more reproducible results. The protocols and data presented herein provide a foundation for researchers to explore the integration of **SHELLSOL™** into their analytical workflows. It is recommended to consult the specific technical data sheets for each **SHELLSOL™** product to ensure optimal solvent selection for the intended application.

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References

- 1. Shellsol AB - 911Metallurgist [911metallurgist.com]
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